

# Enhancing the reliability of physical concomitant ratings in the SSI-4

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## Compound of Interest

Compound Name: SSI-4

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## Technical Support Center: SSI-4 Physical Concomitant Ratings

This center provides researchers, scientists, and drug development professionals with a dedicated resource for enhancing the reliability of physical concomitant ratings when using the Stuttering Severity Instrument, Fourth Edition (**SSI-4**).

## Frequently Asked Questions (FAQs)

Q1: What are physical concomitants in the context of the **SSI-4**?

A1: Physical concomitants are the secondary physical behaviors that can occur during moments of stuttering. The **SSI-4** organizes these behaviors into four main categories for evaluation:

- Distracting Sounds: Noisy breathing, whistling, sniffing, blowing, or clicking sounds.[\[1\]](#)
- Facial Grimaces: Jaw jerking, tongue protruding, lip pressing, and jaw muscle tensing.[\[1\]](#)
- Head Movements: Back and forward movements, turning away, poor eye contact, or constant looking around.[\[1\]](#)
- Movements of the Extremities: Arm and hand movements, torso movements, foot tapping, or leg movements.[\[1\]](#)

Q2: How are physical concomitants scored in the **SSI-4**?

A2: Each of the four categories is rated independently on a 0-5 scale based on the degree of distractibility. The four individual scores are then summed to produce a total Physical Concomitants score ranging from 0 to 20.[2]

Q3: What is the specific 0-5 rating scale for distractibility?

A3: The rating for each of the four categories is based on the following scale of perceived distraction:

- 0: None
- 1: Barely noticeable unless specifically looking for it
- 2: Barely noticeable to a casual observer
- 3: Distracting
- 4: Very distracting
- 5: Severe and painful looking

Q4: Why is the reliability of physical concomitant ratings a concern?

A4: The rating of physical concomitants has a subjective component, which can lead to variability between different raters (inter-rater) and even by the same rater at different times (intra-rater). Research has shown that while intra-rater agreement can be high (often above 80%), inter-rater agreement can be lower, sometimes falling below 80%.[3][4] This variability can impact the overall **SSI-4** score and affect the reliability of clinical and research findings.

Q5: What is the primary factor that can negatively impact scoring reliability during an assessment?

A5: A significant factor is the cognitive load placed on the examiner. The **SSI-4** protocol requires the simultaneous evaluation of stuttering frequency, duration, and physical concomitants.[5][6] Research suggests that this "multitasking" can reduce the reliability of the

collected data.[5] Separating the observation and scoring of these different components may improve reliability.[5]

## Troubleshooting Guide

**Issue:** Our research team has significant discrepancies in physical concomitant scores for the same patient video.

**Solution:** This indicates low inter-rater reliability. Implement the following steps to standardize your scoring process.

**Step 1: Establish a Clear Protocol** Ensure all raters are using the exact same version of the **SSI-4** protocol and scoring forms.[5] Formal training on the administration and scoring of the instrument is essential.[5]

### Step 2: Conduct Consensus Training

- **Anchor Ratings:** As a team, view and score sample videos together. Discuss and agree upon what constitutes a "distracting" (3) versus a "very distracting" (4) behavior. Create anchor examples from your sample videos that your team can refer back to.
- **Practice Scoring:** Have each rater score a new set of standardized videos independently.
- **Review and Re-calibrate:** Compare the scores and discuss any discrepancies. The goal is to achieve a shared, operational definition for each point on the 0-5 scale.

**Step 3: Decouple the Scoring Tasks** To reduce the cognitive load associated with simultaneous scoring, modify your workflow. Research suggests that collecting measures individually, rather than simultaneously, improves reliability.

- **First Pass (Frequency/Duration):** Watch the video sample with the primary goal of counting stuttering frequency and timing the duration of the longest events.
- **Second Pass (Physical Concomitants):** Watch the same video sample again with the sole focus of observing and rating the physical concomitants across the four categories.

**Issue:** A rater's scores for the same video are inconsistent over time.

Solution: This indicates low intra-rater reliability.

**Step 1: Review the Rating Scale Definitions** The rater should revisit the precise definitions for each point on the 0-5 distractibility scale. It is easy to drift from the standard definitions over time.

**Step 2: Use Reference Videos** Establish a library of "gold standard" scored videos that have been rated by consensus. Before a scoring session, the rater should review one or two of these reference videos to re-calibrate their internal criteria.

**Step 3: Minimize External Distractions** Ensure the scoring environment is consistent, quiet, and free from interruptions. Fatigue and environmental factors can contribute to inconsistent ratings.

## Data Presentation: Reliability of Physical Concomitant Ratings

The following table summarizes findings on the reliability of the **SSI-4** physical concomitants subscale. Note that achieving high reliability, particularly between different raters, often requires rigorous training and standardized procedures.

Reliability Type	Method of Analysis	Finding	Source
Inter-Rater Reliability	Percentage of Agreement	The SSI-4 manual reports an average interjudge agreement of 82.9% for physical concomitant scores.	[2]
Inter-Rater Reliability	Intraclass Correlation	A study on a translated SSI-4 found interjudge reliability values to be less than 80% for both school-aged children and adults.	[3][4]
Intra-Rater Reliability	Intraclass Correlation	The same study found intrajudge agreement to be higher than 80% for all items on the scale for both children and adults.	[3][4]

## Experimental Protocols

### Protocol for Standardized Rating of **SSI-4** Physical Concomitants

This protocol is designed to maximize inter-rater and intra-rater reliability.

1. Rater Training and Calibration: a. All raters must thoroughly review the **SSI-4** Examiner's Manual, paying special attention to the definitions and examples of the four categories of physical concomitants. b. The research team will collectively view and score a minimum of three training videos exhibiting a range of physical concomitant severities. c. A consensus meeting will be held to discuss ratings and establish clear, agreed-upon examples for scores 1 through 5 on the distractibility scale. These examples will serve as anchors for all future ratings. d. Raters must achieve a minimum inter-rater agreement of 85% on a final calibration video before proceeding with experimental data.

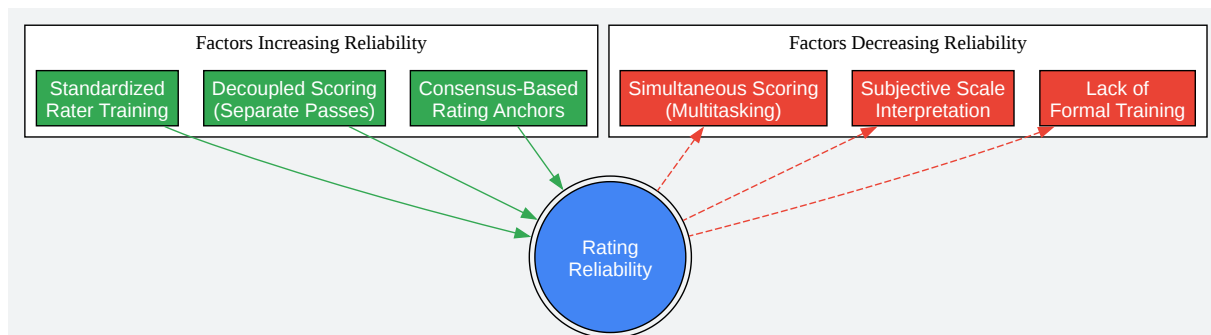
2. Video Data Acquisition: a. All patient assessments must be video-recorded. The recording must clearly show the speaker's face, head, and upper body to ensure all potential physical concomitants are visible. b. Ensure high-quality audio to accurately identify any distracting sounds associated with stuttering events.
3. Scoring Procedure (Decoupled Method): a. Initial Viewing: Raters will first watch the assessment video to score Frequency and Duration as per the **SSI-4** manual. No physical concomitant ratings should be made during this viewing. b. Dedicated Physical Concomitant Viewing: Raters will watch the video a second time for the exclusive purpose of evaluating physical concomitants. c. Holistic Judgment: The rating should be a holistic judgment of the behavior's general character across the entire speech sample. d. Scoring: For each of the four categories (Distracting Sounds, Facial Grimaces, Head Movements, Movements of Extremities), assign a score from 0 to 5 based on the established distractibility scale and the team's calibrated anchor points. e. Total Score Calculation: Sum the scores from the four categories to derive the final Physical Concomitants score.

## Visualizations



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Caption: Decoupled workflow for scoring **SSI-4** physical concomitants to enhance rating reliability.



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Caption: Key factors that positively and negatively influence the reliability of **SSI-4** ratings.

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